

Safeguarding Your Research: A Comprehensive Guide to Handling Ethyl Butyrylacetate-d5

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Compound of Interest

Compound Name: Ethyl Butyrylacetate-d5

Cat. No.: B15550715

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the handling of **Ethyl Butyrylacetate-d5**, including detailed operational procedures and disposal plans to foster a culture of safety and precision in your critical work.

Essential Safety and Handling Precautions

Ethyl Butyrylacetate-d5, while a valuable compound in various research applications, requires careful handling due to its chemical properties. It is classified as a combustible liquid and can be harmful if swallowed.^[1] Adherence to proper personal protective equipment (PPE) protocols and handling procedures is critical to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE):

The following PPE is recommended when handling **Ethyl Butyrylacetate-d5**:

- **Eye Protection:** Wear safety glasses with side shields or goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[1][2]}
- **Hand Protection:** Chemical-resistant protective gloves should be worn to prevent skin contact.^[1]

- **Skin and Body Protection:** Wear appropriate protective clothing, such as a lab coat and long-sleeved clothing, to prevent skin exposure.[1][3] In situations with a higher risk of splashing or exposure, flame-retardant antistatic protective clothing is advised.[4][5]
- **Respiratory Protection:** Under normal use with adequate ventilation, respiratory protection is not typically required.[3] However, if engineering controls are insufficient to maintain airborne concentrations at acceptable levels, or during large-scale use or emergencies where vapors or aerosols may be generated, a NIOSH/MSHA or European Standard approved respirator should be used.[2][3][4]

Operational Plan: From Receipt to Disposal

A systematic approach to managing **Ethyl Butyrylacetate-d5** throughout its lifecycle in the laboratory is crucial for safety and regulatory compliance.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[1][6]
- Keep it away from heat, sparks, open flames, and other sources of ignition.[1][6]
- Store separately from incompatible materials such as acids, bases, and oxidizing or reducing agents.[1][3]

2. Handling and Use:

- All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6]
- Avoid contact with eyes, skin, and clothing.[6]
- Use non-sparking tools and take precautionary measures against static discharge.[2][4]
- Wash hands thoroughly after handling the compound.[1][6]

3. Accidental Release Measures:

- In the event of a spill, immediately remove all sources of ignition.[1][6]
- Ventilate the area and wear appropriate PPE.
- Absorb the spill with an inert material such as sand, vermiculite, or earth.[1][6]
- Collect the absorbed material using a spark-proof tool and place it into a suitable, labeled container for disposal.[6]

4. First Aid Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[1]
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes.[3]
- Inhalation: Move the individual to fresh air.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious, have them drink plenty of water. Seek immediate medical attention.[1][3]

5. Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local hazardous waste regulations.[6]
- Do not dispose of the chemical down the drain.[4]
- Empty containers may retain product residue and should be handled as hazardous waste.[6]

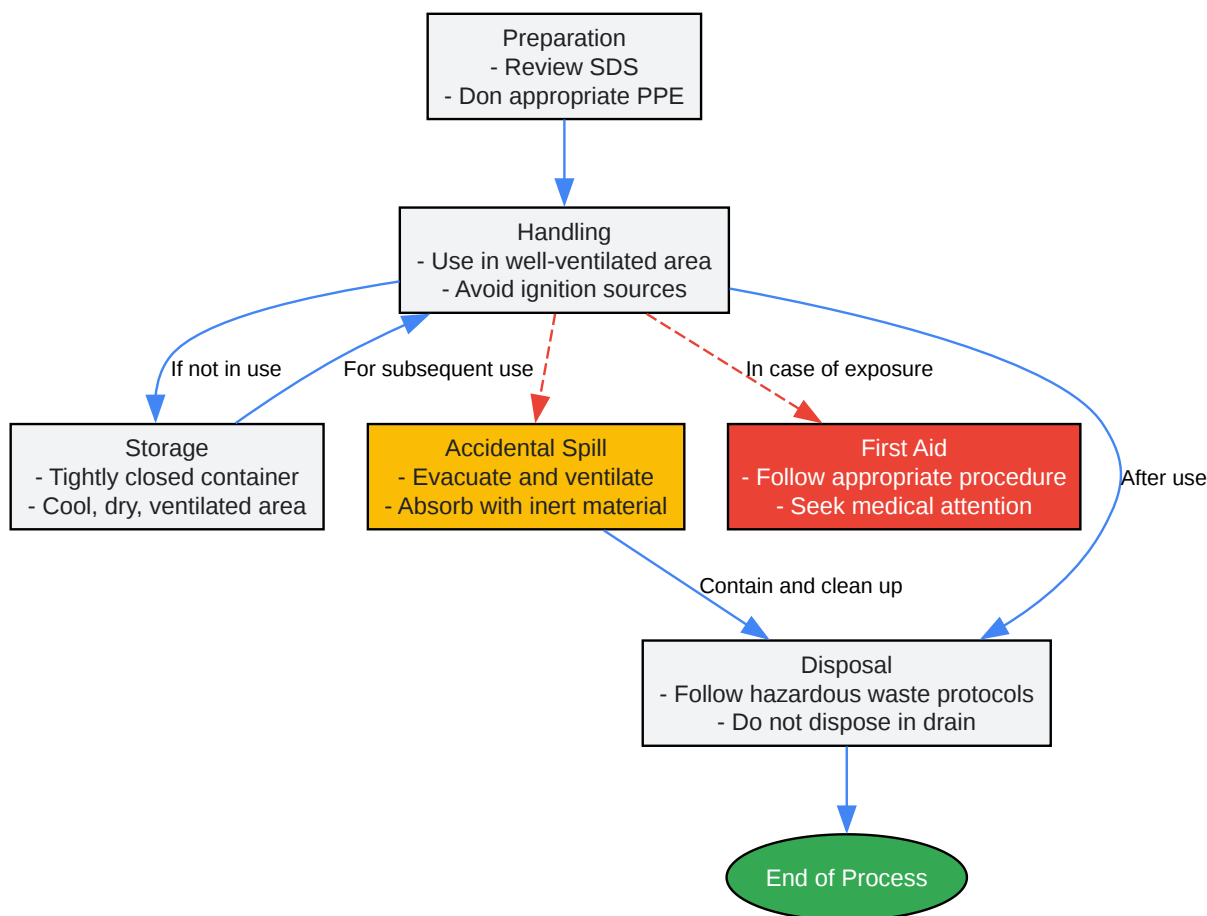
Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for Ethyl Butyrylacetate. Note that the deuterated form (d5) will have very similar physical and chemical properties.

Property	Value
Flash Point	78 °C (172.40 °F)[6]
Boiling Point/Range	120 °C (248 °F)[5]
Melting Point/Range	-93 °C (-135 °F)[5]
Vapor Pressure	17 hPa at 20 °C[7]
Vapor Density	4 (vs air)[7]
Relative Density	0.87 g/cm ³ at 20 °C[7]
Autoignition Temperature	463 °C[7]
NFPA Rating (estimated)	Health: 1; Flammability: 2; Instability: 0[6]

Experimental Workflow for Safe Handling

To visually represent the safe handling process, the following workflow diagram outlines the key steps from preparation to disposal.



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Caption: Workflow for the safe handling of **Ethyl Butyrylacetate-d5**.

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